

Mechanism of Action and Antifungal Spectrum

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Compound Focus: Isoconazole Nitrate

CAS No.: 24168-96-5

Cat. No.: S530887

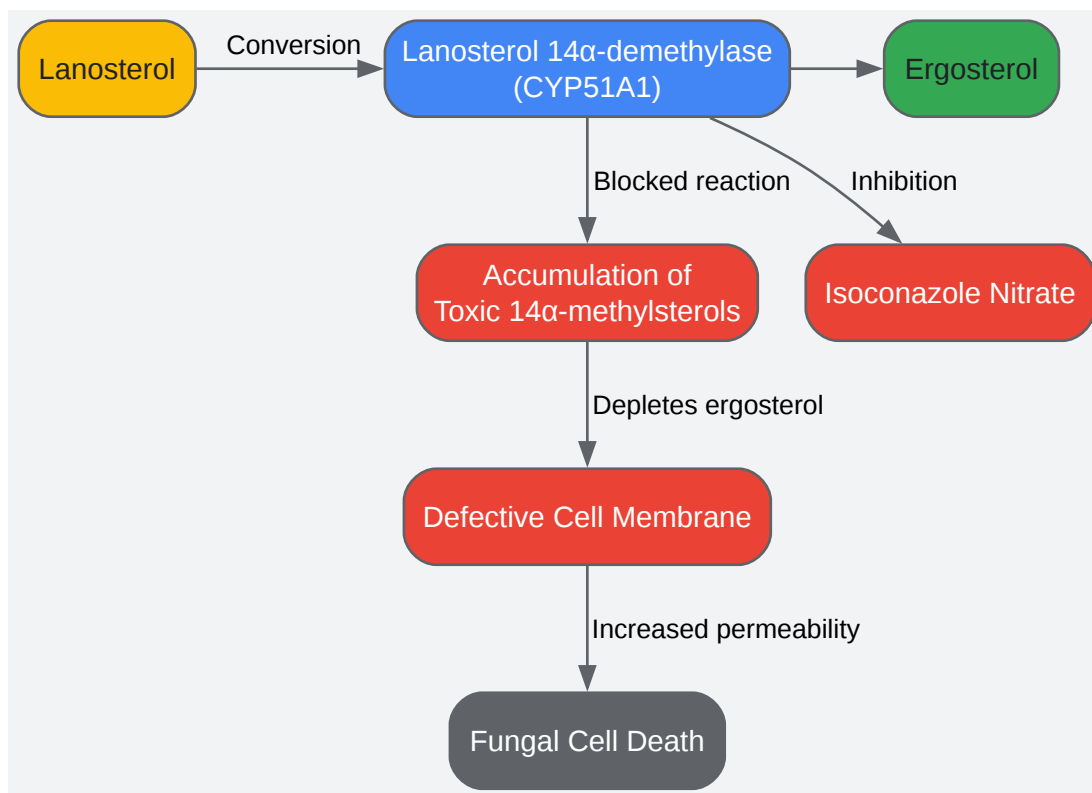
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Isoconazole nitrate functions primarily by inhibiting the enzyme **lanosterol 14 α -demethylase**, a critical cytochrome P450 (CYP51A1) enzyme in the fungal ergosterol biosynthesis pathway [1] [2] [3]. This inhibition disrupts the conversion of lanosterol to ergosterol, leading to the accumulation of toxic methylsterols and a depletion of ergosterol in the fungal cell membrane [3]. This compromises membrane integrity and function, resulting in increased cellular permeability and eventual cell death [2] [3].

Its broad-spectrum activity covers a wide range of pathogens as summarized in the table below.

Pathogen Category	Specific Microorganisms	Key Citations
Dermatophytes	Various species causing tinea infections	[4] [3]
Yeasts	<i>Candida albicans</i> , other <i>Candida</i> species	[4] [3]
Moulds / Filamentous Fungi	Various species	[1] [3]
Gram-positive Bacteria	<i>Staphylococcus</i> , <i>Streptococcus</i> , <i>Corynebacterium</i> (e.g., <i>C. minutissimum</i>)	[1] [4]

The mechanism of action is illustrated in the following pathway diagram.



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Isoconazole nitrate inhibits ergosterol synthesis, leading to fungal cell death.

Key Physicochemical Properties and Analytical Methods

Isoconazole nitrate has the molecular formula **C₁₈H₁₅Cl₄N₃O₄** and a molecular weight of **479.14 g/mol** [5]. It is characterized by **poor aqueous solubility**, which is a key challenge for its bioavailability [3].

Quantitative Physicochemical Data

Property	Value / Description	Reference
Aqueous Solubility	0.5088 ± 0.0062 mg/mL (in water)	[3]
Melting Point	178 - 182 °C	[5]

Property	Value / Description	Reference
BCS Classification	Class II (Low solubility, high permeability)	[3]

HPLC Analysis Protocol

A validated HPLC method for quantifying **isoconazole nitrate** purity and concentration is described below [3].

- **Objective:** To quantify **Isoconazole Nitrate** (ISN) and determine its purity.
- **Chromatographic Conditions:**
 - **Column:** C18 column.
 - **Mobile Phase:** Not explicitly specified in the provided source, though another method for a binary mixture uses 80% acetonitrile–20% methanol [6].
 - **Detection Wavelength:** Method validated at 230 nm [6].
 - **Flow Rate:** Not specified in the provided results.
- **Method Validation:**
 - **Linearity:** The calibration curve showed excellent linearity with a correlation coefficient (R^2) of **0.9998** [3].
 - **Accuracy:** Recovery rates were between **99.24% and 101.19%**, within the acceptable 98-102% range [3].
 - **Precision:** Relative Standard Deviation (RSD%) was below **2%** at four concentration levels [3].
 - **Sensitivity:** Limit of Detection (LOD) was **1.30 µg/mL** and Limit of Quantification (LOQ) was **3.95 µg/mL** [3].

Advanced Experimental Protocols

Phase Solubility Analysis with Methyl-β-Cyclodextrin (M-β-CD)

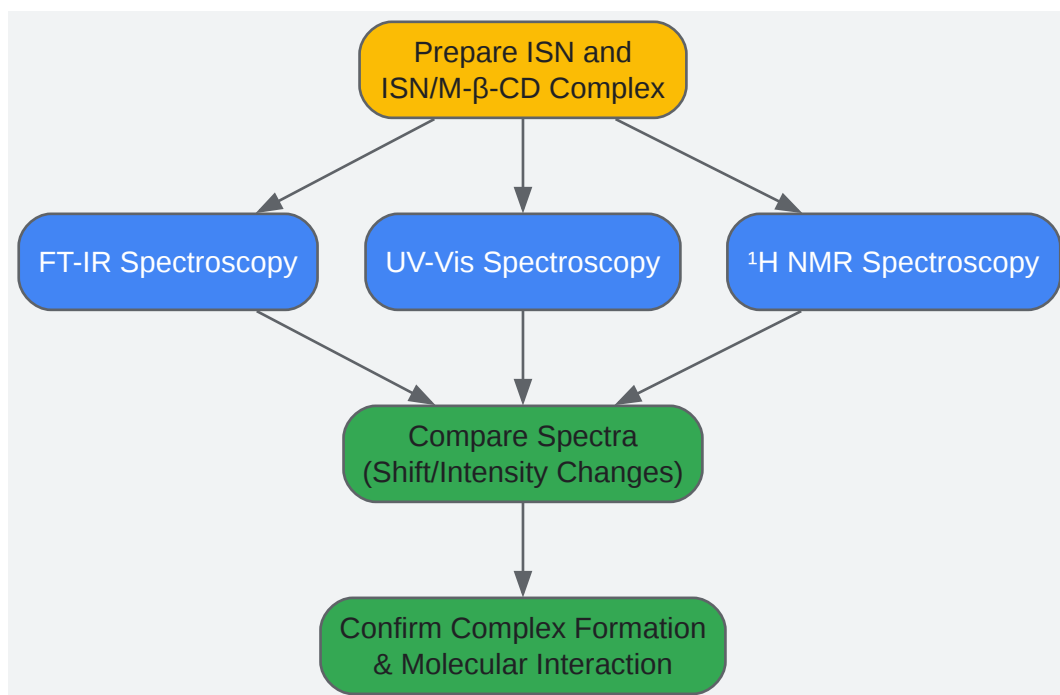
This protocol assesses the ability of methyl-β-cyclodextrin (M-β-CD) to form soluble inclusion complexes with **isoconazole nitrate** to enhance its solubility [3].

- **Objective:** To determine the apparent stability constant (K_S) and molar ratio of the ISN/M-β-CD inclusion complex.
- **Materials:** **Isoconazole nitrate** (ISN), Methyl-β-cyclodextrin (M-β-CD), distilled water.

- **Procedure:**
 - Prepare a series of aqueous M- β -CD solutions with concentrations (e.g., from 0 to 20 mM).
 - Add an excess amount of ISN to each solution.
 - Seal the vessels and shake them in a water bath at a constant temperature (e.g., 25°C) for a defined period (equilibrium was reached at **24 hours** in the study).
 - After equilibrium, filter the solutions.
 - Analyze the filtrate using a validated HPLC method to determine the concentration of dissolved ISN.
- **Data Analysis:**
 - Plot the concentration of dissolved ISN (y-axis) against the concentration of M- β -CD (x-axis) to generate a phase solubility diagram.
 - The study found an **A_L-type diagram**, indicating the formation of a soluble complex with a **1:1 molar ratio** [3].
 - Calculate the **apparent stability constant (K_S)** using the Higuchi and Connors equation: **K_S = slope / [intercept(1 - slope)]**. The reported K_S was **2711 M⁻¹** [3].

Spectroscopic Characterization for Structural Analysis

FT-IR, UV-vis, and ¹H-NMR spectroscopy are used to confirm the formation of inclusion complexes and analyze molecular structure [1] [3]. The general workflow is as follows.



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Workflow for spectroscopic characterization of **isoconazole nitrate** and its complexes.

- **Computational Methods:** Density Functional Theory (DFT) calculations, particularly with the **B3LYP** and **CAM-B3LYP** functionals, can be used to optimize molecular geometry and simulate theoretical IR, UV-vis, and NMR spectra for comparison with experimental data [1].

Research Applications and Considerations

Isoconazole nitrate is a valuable tool in antifungal research, particularly for:

- **Studying Antifungal Resistance:** It is used to investigate the genetic and biochemical pathways fungi employ to develop resistance to imidazole-based drugs [2].
- **Formulation Development:** Research focuses on overcoming its poor solubility. A 2025 study demonstrated that spray-dried inclusion complexes with M- β -CD increased its aqueous solubility **approximately seven-fold** compared to pure ISN [3].
- **Comparative Efficacy Studies:** Its efficacy and spectrum of activity are often compared with other antifungal agents in vitro and in vivo [2].

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